

Application Notes and Protocols for Ac-MRGDH-NH2 in Cell Adhesion Assays

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Compound of Interest

Compound Name: Ac-MRGDH-NH2

Cat. No.: B15588953

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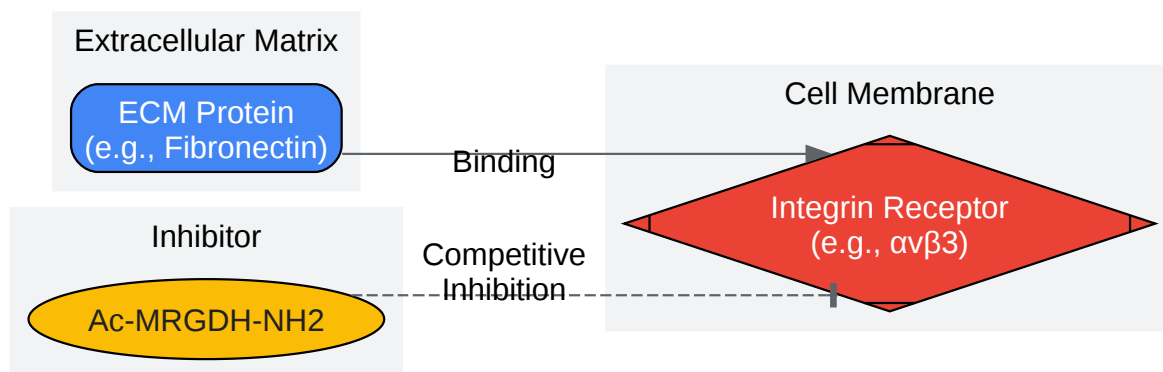
Introduction

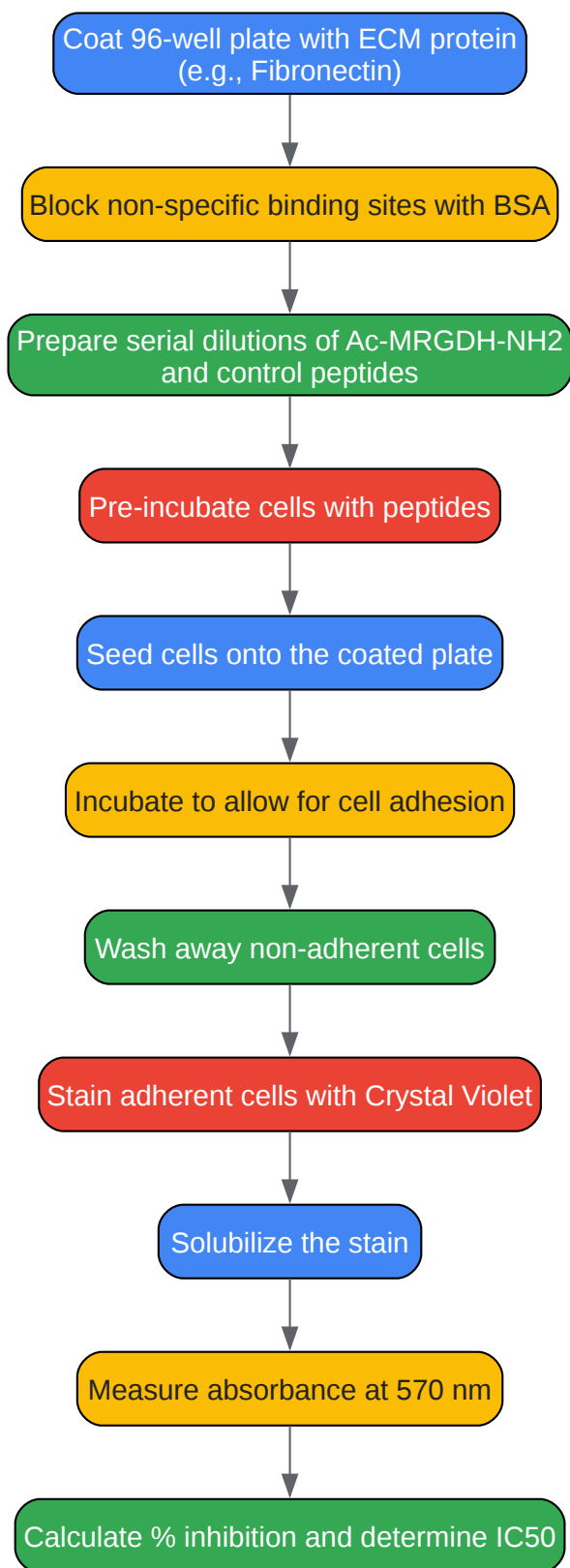
Cell adhesion is a fundamental biological process crucial for tissue development and integrity, immune responses, and wound healing. This process is primarily mediated by cell surface receptors, such as integrins, binding to extracellular matrix (ECM) proteins. The Arginine-Glycine-Aspartic acid (RGD) sequence is a key recognition motif found in many ECM proteins, facilitating their interaction with integrins. Synthetic peptides containing the RGD sequence can act as competitive inhibitors, blocking the interaction between cells and the ECM, thereby inhibiting cell adhesion.

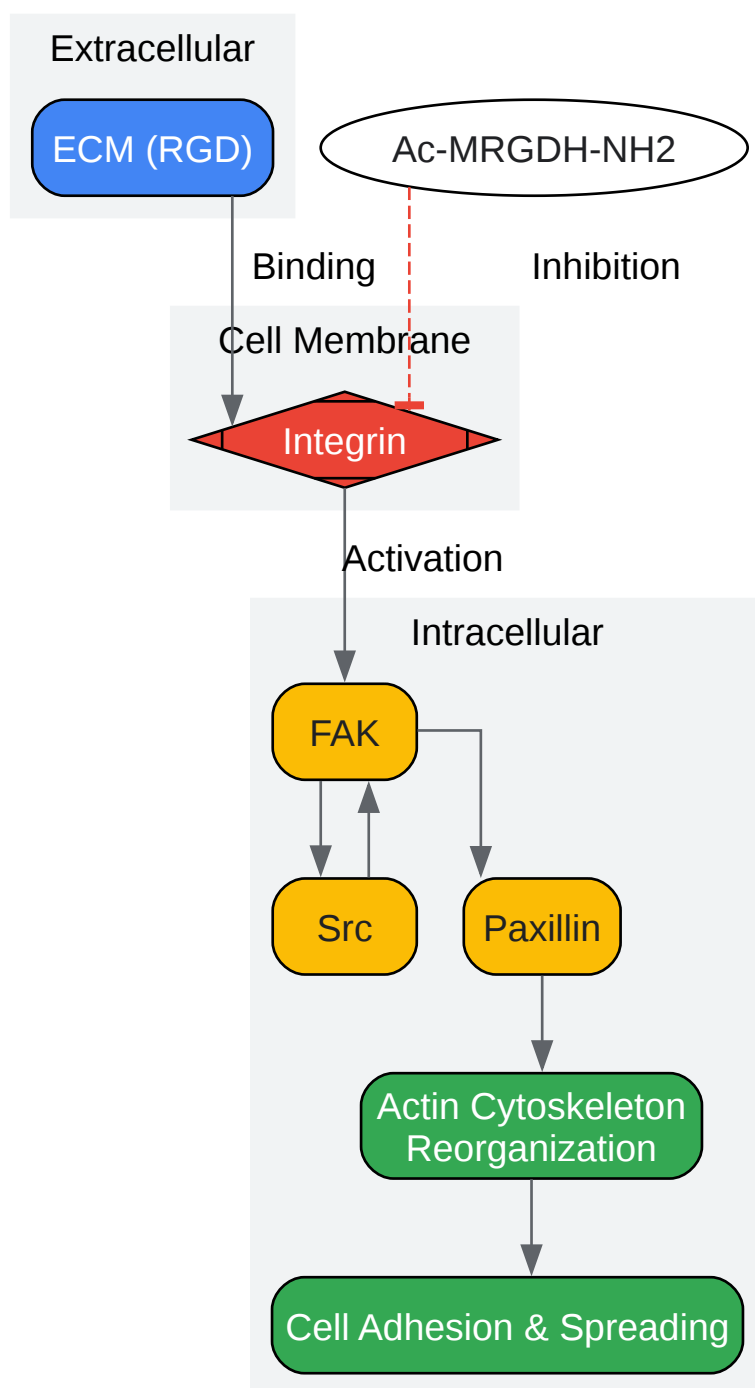
Ac-MRGDH-NH2 is a synthetic peptide likely designed to mimic the RGD motif. The "Ac-" at the N-terminus (acetylation) and "-NH2" at the C-terminus (amidation) are common modifications to increase peptide stability by preventing degradation by exopeptidases. These application notes provide a comprehensive guide for utilizing **Ac-MRGDH-NH2** in cell adhesion assays to study its inhibitory effects.

Mechanism of Action

Ac-MRGDH-NH2 is presumed to function as a competitive antagonist of RGD-binding integrins.^[1] By presenting the RGD motif, the peptide binds to the ligand-binding site on integrins, thereby preventing the binding of ECM proteins like fibronectin or vitronectin. This inhibition of integrin-ligand interaction disrupts the downstream signaling cascades that are essential for cell adhesion, spreading, and survival.







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References

- [1. RGD-Binding Integrins Revisited: How Recently Discovered Functions and Novel Synthetic Ligands \(Re-\)Shape an Ever-Evolving Field - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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